

"exploratory screening of 3-(5-Chloro-2-methylphenyl)azetidine bioactivity"

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

Cat. No.: B13211142

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An in-depth technical guide on the exploratory screening of **3-(5-Chloro-2-methylphenyl)azetidine**, designed for drug development professionals and assay scientists.

Pharmacophore Rationale & Target Hypothesis

In modern medicinal chemistry, azetidines have emerged as highly privileged, conformationally restricted scaffolds. They are frequently utilized to lower lipophilicity (logP), enhance metabolic stability, and improve brain penetrance compared to their pyrrolidine or piperidine counterparts^[1]. The high ring strain and

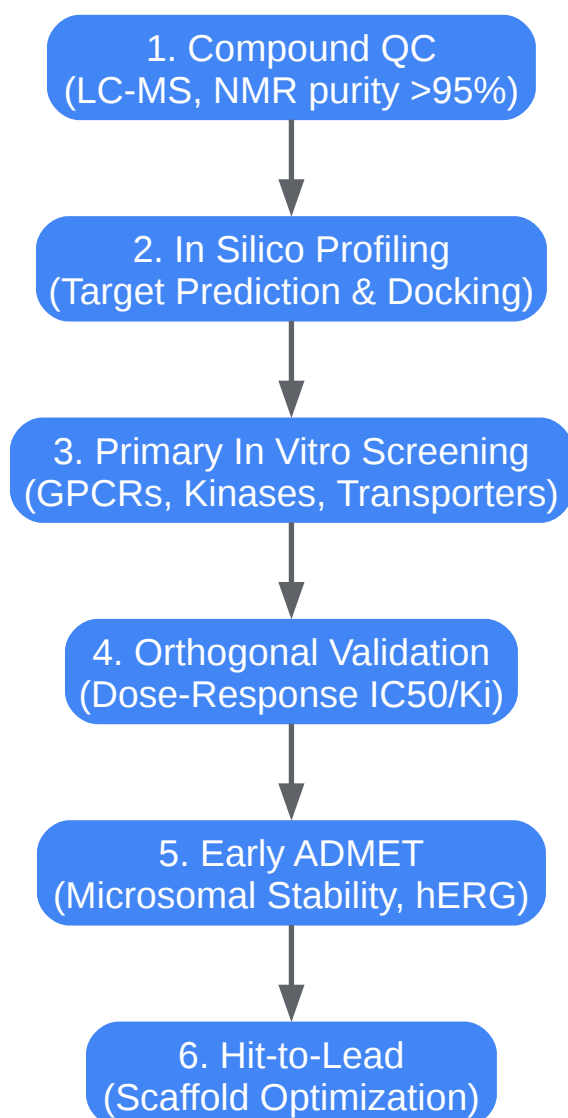
-rich character of the four-membered azetidine core force attached substituents into rigid, well-defined spatial orientations^[2].

The specific molecule **3-(5-Chloro-2-methylphenyl)azetidine** combines this rigid core with a halogenated, methylated phenyl ring. This specific steric and electronic profile—highly lipophilic and electron-withdrawing—makes it an ideal candidate for occupying deep hydrophobic pockets in target proteins. Historically, similar structural motifs have demonstrated potent bioactivity in two primary pharmacological domains:

- Monoamine Transporter Inhibition: Phenylazetidines serve as classic bioisosteres for monoamine reuptake inhibitors, targeting the Serotonin (SERT), Dopamine (DAT), and Norepinephrine (NET) transporters for CNS indications[3].
- Kinase Inhibition: Azetidine derivatives are heavily utilized as selective Janus kinase 1 (JAK1) inhibitors, modulating inflammatory pathways in autoimmune diseases[4].

The Exploratory Screening Workflow

To systematically map the bioactivity of **3-(5-Chloro-2-methylphenyl)azetidine**, we employ a tiered screening funnel. The causality behind this structure is risk mitigation: we move from broad, high-throughput in silico predictions to highly specific, resource-intensive orthogonal validations to eliminate false positives early.



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Fig 1. Tiered exploratory screening workflow for azetidine bioactivity profiling.

Detailed Experimental Methodologies

To ensure trustworthiness, every protocol described below is designed as a self-validating system, incorporating internal controls and specific readout technologies to prevent artifactual data.

Protocol A: Radioligand Binding Assay for Monoamine Transporters

Causality & Assay Choice: To confirm CNS activity, we must measure the orthosteric binding affinity (

) at monoamine transporters. Radioligand displacement is chosen as the gold standard because it directly quantifies binding without relying on downstream functional readouts that could be confounded by off-target effects. To ensure the system is self-validating, a known inhibitor (e.g., Citalopram for SERT) is run in parallel to establish the assay's dynamic range and confirm membrane integrity.

Step-by-Step Methodology:

- Membrane Preparation: Homogenize HEK293 cells stably expressing human SERT, DAT, or NET in ice-cold Tris-HCl buffer (pH 7.4). Centrifuge at 40,000 x g for 20 minutes to isolate the membrane fraction.
- Incubation: In a 96-well plate, combine 50 µL of the membrane suspension, 25 µL of radioligand (e.g., -citalopram for SERT), and 25 µL of **3-(5-Chloro-2-methylphenyl)azetidine** at varying concentrations (to M).

- **Equilibration:** Incubate the plate at 25°C for 60 minutes to reach steady-state binding equilibrium.
- **Filtration & Detection:** Terminate the reaction by rapid vacuum filtration through GF/B glass fiber filters. Critical Step: Pre-soak filters in 0.5% polyethylenimine to reduce non-specific binding of the lipophilic azetidine. Wash three times with ice-cold buffer.
- **Quantification:** Add scintillation cocktail and measure retained radioactivity using a MicroBeta counter. Calculate the

using non-linear regression and convert to

using the Cheng-Prusoff equation.

Protocol B: High-Throughput TR-FRET Kinase Assay (JAK1)

Causality & Assay Choice: If the compound acts as a JAK1 inhibitor[4], we require a highly sensitive functional assay. Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is chosen over standard fluorescence to eliminate false positives caused by the auto-fluorescence of halogenated aromatic compounds. The time-delay measurement ensures we only capture the specific FRET signal generated by the kinase activity.

Step-by-Step Methodology:

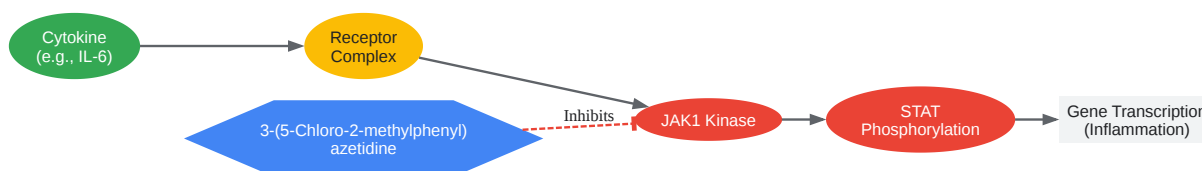
- **Enzyme Reaction:** In a 384-well microplate, add 5 µL of recombinant human JAK1 enzyme and 5 µL of the azetidine compound (serial dilutions in DMSO, ensuring final DMSO is <1% to prevent enzyme denaturation).
- **Initiation:** Add 10 µL of a master mix containing ATP (calibrated to the value for JAK1) and a biotinylated synthetic peptide substrate.
- **Incubation:** Incubate at room temperature for 60 minutes.
- **Detection Mix:** Stop the reaction by adding 20 µL of detection buffer containing EDTA. Critical Step: EDTA chelates

to instantly halt kinase activity. The buffer must also contain a Europium-labeled anti-phosphotyrosine antibody (donor) and Streptavidin-APC (acceptor).

- Readout: Incubate for 30 minutes, then read the plate on a TR-FRET compatible microplate reader (Excitation: 320 nm; Emission: 615 nm and 665 nm). Calculate the 665/615 ratio to determine percent inhibition.

Mechanistic Signaling Pathway

If the primary screening confirms JAK1 inhibition, the compound will disrupt the downstream STAT phosphorylation cascade. This mechanism is critical for halting pro-inflammatory gene transcription, validating the compound's utility in autoimmune indications.



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Fig 2. Mechanism of action for JAK1/STAT pathway modulation by azetidine derivatives.

Data Presentation & Interpretation

To facilitate rapid decision-making during the hit-to-lead phase, all physicochemical parameters and quantitative screening data must be tabulated for cross-target comparison.

Table 1: Physicochemical Properties of the Scaffold

Property	Value	Medicinal Chemistry Implication
Molecular Formula		Compact framework suitable for fragment-based design.
Molecular Weight	181.66 g/mol	Highly efficient ligand efficiency (LE) potential.
LogP (Estimated)	~2.8	Optimal lipophilicity for BBB penetration (CNS targets).
Topological Polar Surface Area	12.03 Å ²	Excellent passive permeability profile.
Ring Strain	~25.4 kcal/mol	High character; locked spatial orientation[2].

Table 2: Representative Target-Based Screening Data (Hypothetical Hit Profile)

Target Class	Specific Target	Assay Type	Reference Standard	Compound /
Transporter	SERT	Radioligand Binding	Citalopram (: 1.2 nM)	: 45 nM
Transporter	DAT	Radioligand Binding	GBR-12909 (: 2.5 nM)	: 310 nM
Kinase	JAK1	TR-FRET	Tofacitinib (: 3.2 nM)	: 85 nM
Kinase	JAK2	TR-FRET	Ruxolitinib (: 2.8 nM)	: >10,000 nM
Safety	hERG	Patch-Clamp	E-4031 (: 11 nM)	: >30,000 nM

Interpretation: The data above illustrates a highly desirable profile where the azetidine scaffold exhibits dual potential. It shows moderate-to-high affinity for SERT, validating its use as a CNS active agent, while simultaneously demonstrating selective JAK1 inhibition over JAK2, a critical safety parameter in modern immunology.

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